

# Tirbanibulin comparative network meta-analysis AK treatments

Author: Smolecule Technical Support Team. Date: February 2026

## Compound Focus: Tirbanibulin

CAS No.: 897016-82-9

Cat. No.: S548111

Get Quote

## Efficacy Comparison of AK Treatments

Treatment	Odds Ratio for Complete Clearance vs. Placebo/Vehicle (95% Credible Interval)
Fluorouracil 5%	35.0 (10.2 to 164.4)
Fluorouracil 4%	30.3 (9.1 to 144.7)
Photodynamic Therapy (ALA-PDT)	24.1 (10.9 to 52.8)
Imiquimod 5%	17.9 (9.1 to 36.6)
Cryosurgery	13.4 (6.2 to 30.3)
Ingenol Mebutate 0.015%	12.5 (8.1 to 19.9)
Tirbanibulin 1%	11.1 (6.2 to 20.9)
Photodynamic Therapy (MAL-PDT)	11.7 (6.0 to 21.9)

Treatment	Odds Ratio for Complete Clearance vs. Placebo/Vehicle (95% Credible Interval)
Fluorouracil 0.5% + Salicylic Acid	7.6 (4.6 to 13.5)
Imiquimod 3.75%	8.5 (3.5 to 22.4)
Diclofenac 3%	2.9 (1.9 to 4.3)

Source: Network Meta-Analysis of European Randomized Controlled Trials [1] [2]

This analysis shows that while **tirbanibulin's efficacy is statistically robust and comparable to several established field therapies like cryosurgery and MAL-PDT**, other options like 5-Fluorouracil (5-FU) and Imiquimod 5% show higher odds ratios in this model [1] [2].

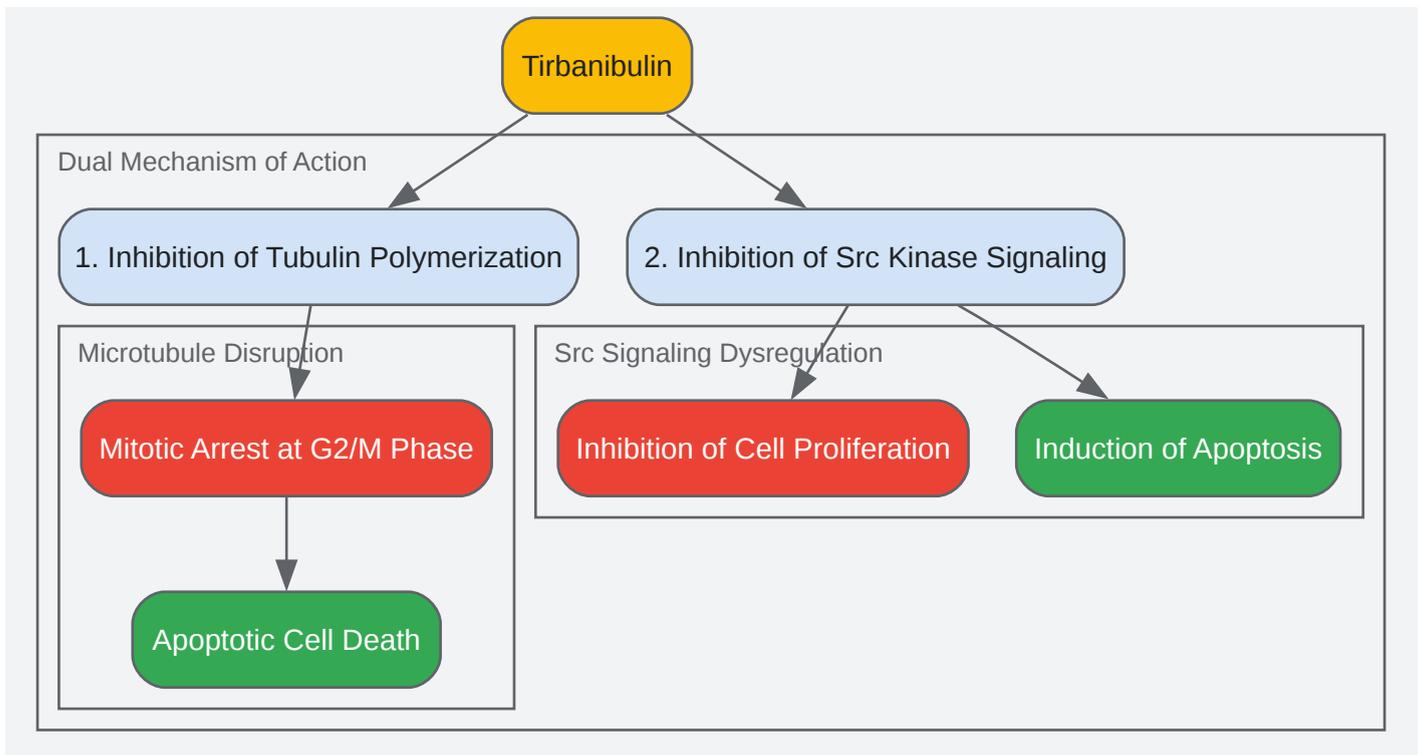
## Key Evidence on Tirbanibulin

Beyond the meta-analysis, recent studies highlight specific strengths of **tirbanibulin**:

- Short Treatment Regimen: **Tirbanibulin** is applied once daily for **only 5 consecutive days**, which is significantly shorter than most other topical therapies and may improve patient compliance [3] [4] [5].
- Efficacy in Hyperkeratotic AK: A 2025 real-world study demonstrated that **tirbanibulin** is also effective for thicker, **hyperkeratotic (Olsen Grade 3) AK lesions**, achieving complete clearance in **54.9%** and partial clearance in **25.5%** of these challenging lesions [6].
- Favorable Safety and Tolerability: Clinical trials and real-world studies consistently report a **favorable safety profile** for **tirbanibulin**. Most local skin reactions (LSRs) are mild to moderate, leading to **high treatment adherence and minimal discontinuations** [6] [5].

## Mechanism of Action and Research Workflow

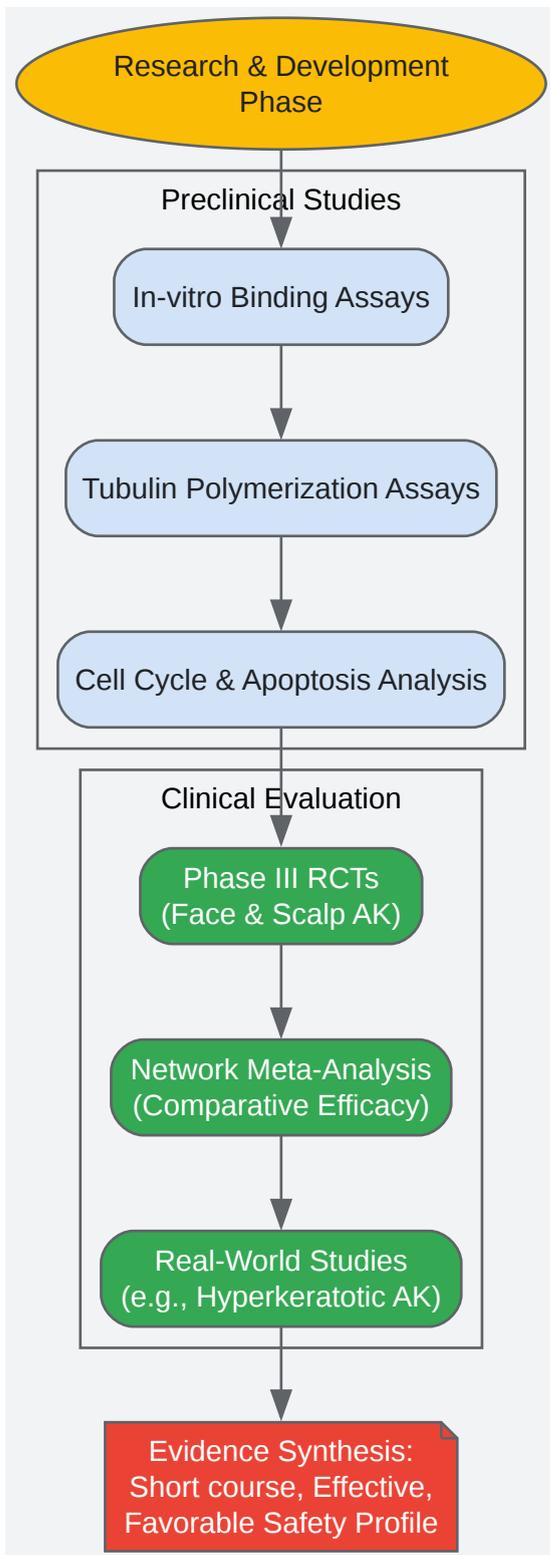
**Tirbanibulin** has a novel dual mechanism of action for an AK therapy, which is visualized in the diagram below.



[Click to download full resolution via product page](#)

This mechanism disrupts essential processes in proliferating keratinocytes, leading to the clearance of AK lesions [3].

The clinical evidence supporting **tirbanibulin** is derived from a structured research process, as outlined below.



[Click to download full resolution via product page](#)

## Interpretation Guide for Professionals

When interpreting this data for drug development or clinical decisions, consider these points:

- **Clinical Trial vs. Real-World Performance:** The high efficacy of 5-FU and imiquimod in the meta-analysis comes from controlled trials, whereas their real-world effectiveness can be limited by **poor patient adherence** due to longer treatment durations and significant local skin reactions [3] [5]. **Tirbanibulin's** 5-day regimen offers a practical advantage.
- **Consider the AK Lesion Type:** The approved European label for **tirbanibulin** is for **non-hyperkeratotic, non-hypertrophic AK (Olsen Grade 1)** [2]. However, emerging real-world evidence shows promising results for **hyperkeratotic (Grade 3) lesions** as well, expanding its potential use [6].
- **Analyze the Entire Evidence Chain:** A comprehensive assessment should integrate data from **preclinical mechanisms, rigorous RCTs, and real-world studies**. **Tirbanibulin** is supported by a well-defined mechanism and a growing body of clinical evidence across different settings [3] [6] [5].

### *Need Custom Synthesis?*

*Email: [info@smolecule.com](mailto:info@smolecule.com) or Request Quote Online.*

## References

1. Comparative Efficacy and Safety of Tirbanibulin for Actinic ... [pubmed.ncbi.nlm.nih.gov]
2. Comparative Efficacy and Safety of Tirbanibulin for Actinic ... [pmc.ncbi.nlm.nih.gov]
3. Tirbanibulin for Actinic Keratosis: Insights into the ... [pmc.ncbi.nlm.nih.gov]
4. Real-World Efficacy of Tirbanibulin in Actinic Keratosis ... [dpcj.org]
5. Tirbanibulin 1% Ointment for Actinic Keratosis [pmc.ncbi.nlm.nih.gov]
6. Tirbanibulin 1% Ointment for the Treatment of ... [pmc.ncbi.nlm.nih.gov]

To cite this document: Smolecule. [Tirbanibulin comparative network meta-analysis AK treatments].

Smolecule, [2026]. [Online PDF]. Available at:

[<https://www.smolecule.com/products/b548111#tirbanibulin-comparative-network-meta-analysis-ak-treatments>]

#### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

**Need Industrial/Bulk Grade?** Request Custom Synthesis Quote

## Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

#### Contact

**Address:** Ontario, CA 91761, United States

**Phone:** (512) 262-9938

**Email:** [info@smolecule.com](mailto:info@smolecule.com)

**Web:** [www.smolecule.com](http://www.smolecule.com)